

Molecular weight and formula of Acid yellow 61

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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An In-depth Technical Guide to C.I. **Acid Yellow 61**

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Acid Yellow 61** is a synthetic monoazo dye belonging to the acid dye category.^[1] Such dyes are primarily utilized for coloring protein fibers like wool and silk, as well as synthetic polyamides such as nylon.^[1] Its chemical structure contains sulfonic acid groups, which impart water solubility and allow for its application in aqueous dyeing processes. This guide provides a comprehensive overview of the chemical and physical properties of **Acid Yellow 61**, a general description of its synthesis, and a discussion of its applications and toxicological profile based on the current scientific literature.

Chemical and Physical Properties

The fundamental characteristics of **Acid Yellow 61** are summarized in the table below, providing key data for researchers and professionals working with this compound.

Property	Value	Reference
CI Name	Acid Yellow 61	[2]
CI Number	18968	[1]
CAS Number	12217-38-8	[2]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[2]
Molecular Weight	632.47 g/mol	[2]
Appearance	Yellow Powder	[2]
Solubility	Soluble in water (35 g/L at 90 °C)	[2]

Synthesis and Manufacturing

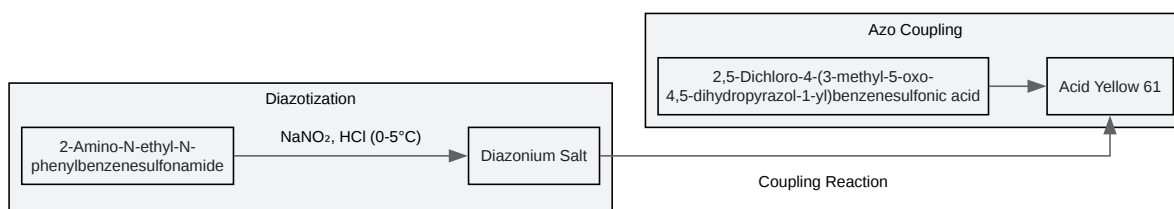
The synthesis of **Acid Yellow 61** follows a typical two-step process characteristic of azo dye production: diazotization followed by an azo coupling reaction.[2]

A general outline of the manufacturing process is as follows:

- **Diazotization:** The process begins with the diazotization of an aromatic amine, specifically 2-Amino-N-ethyl-N-phenylbenzenesulfonamide. This reaction is typically carried out in an acidic medium at low temperatures to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to form the final **Acid Yellow 61** dye.[2]

Disclaimer: Detailed, step-by-step experimental protocols for the laboratory synthesis and purification of **Acid Yellow 61** are not readily available in the public domain. The provided description is a general overview of the industrial manufacturing process.

Below is a generalized workflow for the synthesis of **Acid Yellow 61**.



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Caption: Generalized synthesis workflow for **Acid Yellow 61**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Acid Yellow 61** are not widely published. However, general methods for the analysis of acid dyes can be adapted.

Analytical Methods

A study on the rapid determination of 61 acid dyes, including **Acid Yellow 61**, in various food matrices utilized ultrahigh-performance liquid chromatography-quadrupole Orbitrap mass spectrometry (UHPLC-Q-Orbitrap-MS).^{[3][4][5]} This method allows for the simultaneous identification and quantification of these dyes. The characteristic ion fragments of the acid dyes are used for preliminary qualitative analysis.^{[3][4][5]}

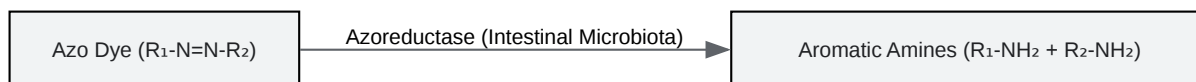
Toxicological Profile

The toxicological properties of azo dyes are of significant interest, particularly concerning their metabolism and potential for carcinogenesis.

Metabolism of Azo Dyes

The primary metabolic pathway for azo dyes involves the reductive cleavage of the azo bond ($-\text{N}=\text{N}-$).^{[6][7][8]} This process is primarily carried out by azoreductases produced by intestinal microbiota.^[7] The reduction of the azo linkage results in the formation of aromatic amines.^[6]

The general metabolic pathway is illustrated below.



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Caption: General metabolic pathway of azo dyes.

Carcinogenicity

While most azo dyes themselves are not carcinogenic, some of the aromatic amines produced through their metabolism can be genotoxic and carcinogenic.[7][8] The carcinogenicity of these metabolites is a primary concern in the toxicological assessment of azo dyes. It is important to note that the toxicological profile is specific to the individual aromatic amines formed.

Note: No specific signaling pathways related to the toxicology of **Acid Yellow 61** have been identified in the reviewed literature. The discussion above pertains to the general toxicology of the azo dye class.

Applications

Acid Yellow 61 is primarily used in the textile and leather industries.

- **Textile Dyeing:** It is used for dyeing wool, silk, and polyamide fibers, as well as their blends. [2] It is also suitable for the direct and discharge printing of wool and silk fabrics.[2]
- **Leather Coloring:** This dye is also utilized in the coloring of leather.[2]
- **Research Applications:** In a research context, **Acid Yellow 61** has been mentioned in the preparation of composite dyes for nylon ultrafine leather and in the development of supramolecular structure pigments.[9]

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- To cite this document: BenchChem. [Molecular weight and formula of Acid yellow 61]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622547#molecular-weight-and-formula-of-acid-yellow-61]

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